

Application Note: Structural Elucidation of Musellarin C using NMR and Mass Spectrometry

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Compound of Interest

Compound Name: Musellarin C
CAS No.: 1392476-33-3
Cat. No.: B592927

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Musellarin C is a member of the diarylheptanoid class of natural products, which are characterized by a 1,7-diphenylheptane skeleton. These compounds have garnered significant interest due to their diverse and promising biological activities. **Musellarin C**, along with its congeners, has been isolated from plants of the Musaceae family, such as *Musella lasiocarpa*. The complex, bicyclic structure of **Musellarin C** necessitates a comprehensive analytical approach for its unambiguous characterization. This application note provides a detailed guide to the structural elucidation of **Musellarin C**, focusing on the application of Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Mass Spectrometry (HRMS). We will delve into the causality behind experimental choices and provide field-proven protocols for data acquisition and analysis.

Mass Spectrometry Analysis of Musellarin C

Mass spectrometry is a cornerstone technique in natural product chemistry, providing vital information about a compound's molecular weight and elemental composition. For a molecule

like **Musellarin C**, High-Resolution Mass Spectrometry with Electrospray Ionization (HR-ESI-MS) is the method of choice. ESI is a soft ionization technique that minimizes fragmentation, allowing for the clear determination of the molecular ion. The high resolution of the mass analyzer provides a highly accurate mass measurement, which is crucial for determining the elemental formula.

Data Presentation: High-Resolution Mass Spectrometry of Musellarin C

Parameter	Observed Value	Calculated Value
Molecular Formula	C ₂₂ H ₂₄ O ₅	C ₂₂ H ₂₄ O ₅
Ion	[M+H] ⁺	[M+H] ⁺
Observed m/z	385.1697	385.1702

This data is based on the reported molecular formula and expected mass. The exact reported experimental values can be found in the primary literature.

Experimental Protocol: LC-HR-ESI-MS Analysis

This protocol outlines the general procedure for obtaining high-resolution mass spectrometry data for **Musellarin C**.

- Sample Preparation:
 - Accurately weigh approximately 1 mg of purified **Musellarin C**.
 - Dissolve the sample in 1 mL of a suitable solvent, such as methanol or acetonitrile, to create a 1 mg/mL stock solution.
 - Further dilute the stock solution to a final concentration of 1-10 µg/mL using the mobile phase as the diluent.
 - Filter the final solution through a 0.22 µm syringe filter to remove any particulate matter.
- Instrumentation and Parameters:

- Liquid Chromatography (LC) System: An ultra-high-performance liquid chromatography (UHPLC) system is recommended for optimal separation and peak shape.
 - Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m) is suitable for the separation of diarylheptanoids.
 - Mobile Phase: A gradient of water (A) and acetonitrile (B), both containing 0.1% formic acid, is commonly used. The formic acid aids in the ionization process.
 - Flow Rate: A flow rate of 0.2-0.4 mL/min is typical for this column dimension.
 - Column Temperature: Maintain the column at a constant temperature, for instance, 40 °C, to ensure reproducible retention times.
- Mass Spectrometer (MS): A high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap instrument, is required.
 - Ionization Mode: Electrospray Ionization (ESI) in positive ion mode is typically used for diarylheptanoids to generate the $[M+H]^+$ ion.
 - Capillary Voltage: ~3.5 kV
 - Source Temperature: ~120 °C
 - Gas Flow: Optimize the nebulizer and drying gas flows for maximal signal intensity.
 - Mass Range: Scan a mass range that includes the expected molecular ion, for example, m/z 100-1000.
- Data Analysis:
 - Process the acquired data using the instrument's software.
 - Extract the accurate mass of the molecular ion peak corresponding to **Musellarin C**.
 - Use the software's formula calculator to determine the elemental composition based on the accurate mass and isotopic pattern. The high mass accuracy (typically <5 ppm) allows for confident assignment of the molecular formula.[\[1\]](#)

Causality in Experimental Choices

The selection of LC-HR-ESI-MS is deliberate. The LC component separates **Musellarin C** from any residual impurities, ensuring that the mass spectrum is of a pure compound. ESI is chosen for its soft ionization properties, which keeps the molecule intact. High resolution is non-negotiable as it provides the accuracy needed to distinguish between elemental compositions that have very similar nominal masses. The addition of formic acid to the mobile phase is a standard practice that promotes protonation of the analyte, leading to a stronger $[M+H]^+$ signal in positive ion mode.

NMR Spectroscopic Analysis of Musellarin C

NMR spectroscopy is the most powerful tool for the de novo structure elucidation of organic molecules. A combination of one-dimensional (1D) and two-dimensional (2D) NMR experiments is required to piece together the complex structure of **Musellarin C**.

Data Presentation: ^1H and ^{13}C NMR Data for Musellarin C

The following tables summarize the ^1H and ^{13}C NMR data for **Musellarin C**, recorded in CDCl_3 at 400 MHz for ^1H and 100 MHz for ^{13}C .[\[2\]](#)

Table 1: ^1H NMR Data of **Musellarin C** (400 MHz, CDCl_3)

Position	δ H (ppm)	Multiplicity	J (Hz)
3	4.80	d	9.2
4a	3.19	m	
5 α	1.85	m	
5 β	2.13	m	
6 α	2.65	m	
6 β	2.90	m	
7	6.74	d	2.0
9	6.65	d	2.0
10b	4.15	d	10.4
2'	7.00	d	2.0
5'	6.85	d	8.0
6'	6.91	dd	8.0, 2.0
OMe	3.87	s	
OMe	3.89	s	
OAc	2.32	s	

Table 2: ^{13}C NMR Data of **Musellarin C** (100 MHz, CDCl_3)

Position	δC (ppm)
3	77.5
4a	39.8
5	28.9
6	21.1
7	111.8
8	148.5
9	114.9
10	147.2
10a	128.2
10b	78.9
1'	131.5
2'	111.4
3'	149.2
4'	145.3
5'	108.9
6'	118.9
OMe	55.9
OMe	56.0
OAc (C=O)	170.8
OAc (CH ₃)	21.2

Experimental Protocol: NMR Data Acquisition

- Sample Preparation:

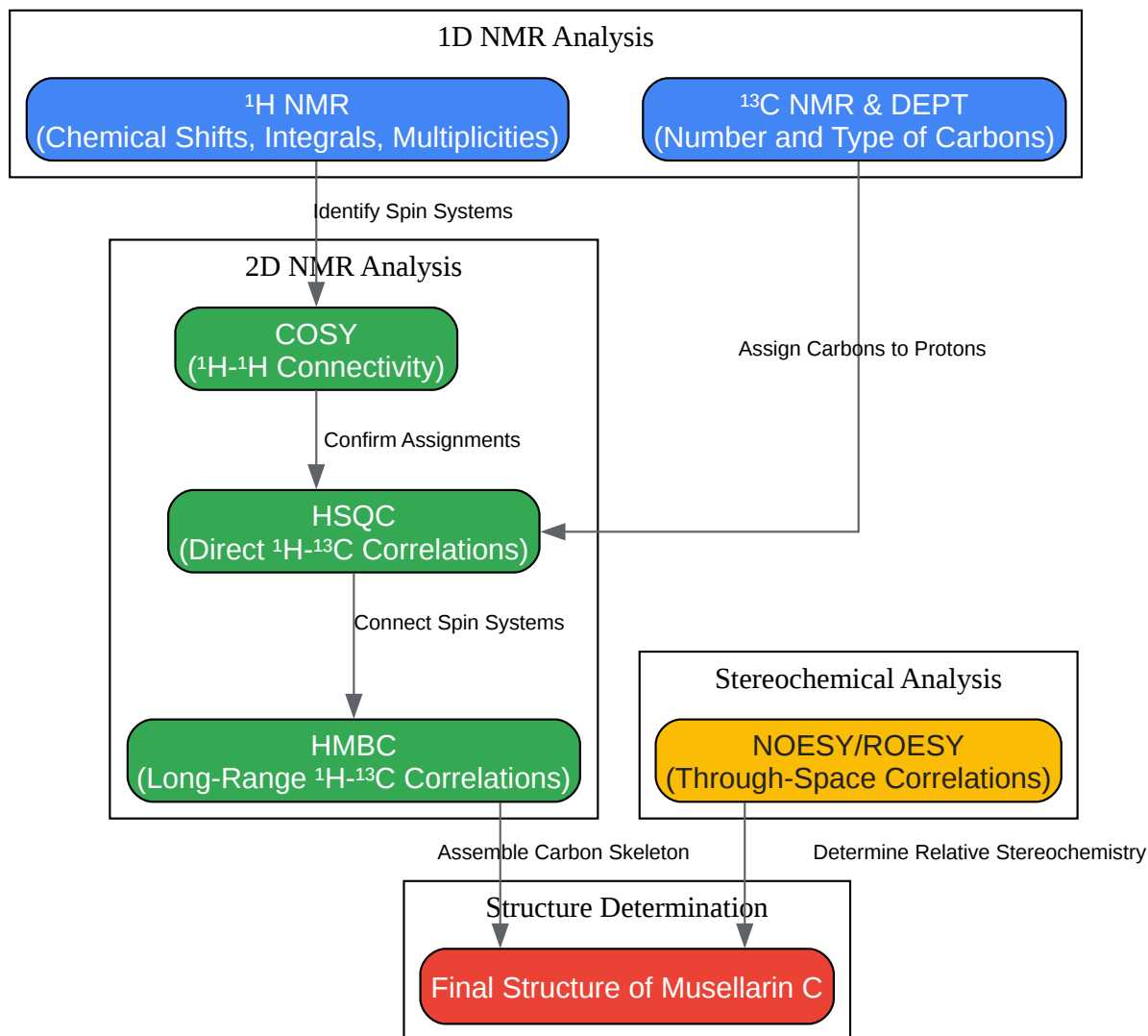
- Dissolve 5-10 mg of purified **Musellarin C** in approximately 0.6 mL of deuterated chloroform (CDCl_3). The choice of solvent is critical, and it should dissolve the compound well while having minimal overlapping signals with the analyte.[3]
- Add a small amount of tetramethylsilane (TMS) as an internal standard ($\delta = 0.00$ ppm for both ^1H and ^{13}C NMR).
- Transfer the solution to a 5 mm NMR tube.
- Instrumentation and Parameters:
 - NMR Spectrometer: A high-field NMR spectrometer (400 MHz or higher) is recommended for better signal dispersion and resolution.
 - 1D Experiments:
 - ^1H NMR: Acquire a standard proton spectrum to observe the chemical shifts, multiplicities, and integrals of all protons.
 - ^{13}C NMR: Acquire a proton-decoupled carbon spectrum to determine the number of unique carbon atoms and their chemical shifts. A DEPT (Distortionless Enhancement by Polarization Transfer) experiment can be run to differentiate between CH , CH_2 , and CH_3 groups.
 - 2D Experiments:
 - COSY (Correlation Spectroscopy): To identify proton-proton spin-spin couplings, revealing adjacent protons.
 - HSQC (Heteronuclear Single Quantum Coherence): To identify direct one-bond correlations between protons and carbons.[4]
 - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range (typically 2-3 bond) correlations between protons and carbons, which is crucial for connecting different spin systems and identifying quaternary carbons.[4]
 - NOESY (Nuclear Overhauser Effect Spectroscopy) or ROESY (Rotating-frame Overhauser Effect Spectroscopy): To determine the spatial proximity of protons, which is

essential for elucidating the relative stereochemistry of the molecule.

- Data Processing and Analysis:
 - Process the acquired free induction decays (FIDs) using appropriate software (e.g., MestReNova, TopSpin). This involves Fourier transformation, phase correction, and baseline correction.
 - Calibrate the spectra using the TMS signal.
 - Analyze the 1D and 2D spectra systematically to assemble the structure of **Musellarin C**.

Structure Elucidation Workflow

The following diagram illustrates the logical workflow for the structural elucidation of **Musellarin C** using the acquired NMR data.



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Caption: Workflow for the structural elucidation of **Musellarin C** using NMR spectroscopy.

Causality in Experimental Choices for NMR

The suite of NMR experiments is chosen to provide a complete picture of the molecule's connectivity and stereochemistry.

- ^1H and ^{13}C NMR provide the fundamental information about the types and numbers of protons and carbons.
- COSY is the first step in piecing together the molecular fragments by identifying which protons are adjacent to each other.
- HSQC is essential for linking the proton and carbon skeletons, as it unambiguously shows which proton is attached to which carbon.
- HMBC is arguably one of the most critical experiments for complex structures like **Musellarin C**. It reveals long-range couplings, which are vital for connecting the spin systems identified by COSY and for placing quaternary carbons and heteroatoms within the carbon framework.
- NOESY/ROESY experiments are the key to understanding the three-dimensional structure. By detecting protons that are close in space, even if they are not directly bonded, the relative stereochemistry of the chiral centers can be determined.

Conclusion

The structural elucidation of complex natural products like **Musellarin C** is a systematic process that relies on the synergistic use of modern analytical techniques. High-resolution mass spectrometry provides the molecular formula, laying the foundation for structural determination. A comprehensive set of 1D and 2D NMR experiments then allows for the complete assignment of the proton and carbon skeletons and the determination of the molecule's stereochemistry. The protocols and rationale outlined in this application note provide a robust framework for researchers engaged in the discovery and characterization of novel natural products.

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